

Technical Guide to the Synthesis and Formulation of Phosmet

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Compound of Interest

Compound Name: *Phosmet*

Cat. No.: *B1677707*

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This technical guide provides a comprehensive overview of the synthesis and formulation of technical-grade **Phosmet** (O,O-dimethyl S-phthalimidomethyl phosphorodithioate), a widely used non-systemic organophosphate insecticide. This document details the chemical synthesis pathways, specifications for the technical-grade active ingredient, and common formulation processes.

Synthesis of Technical-Grade Phosmet

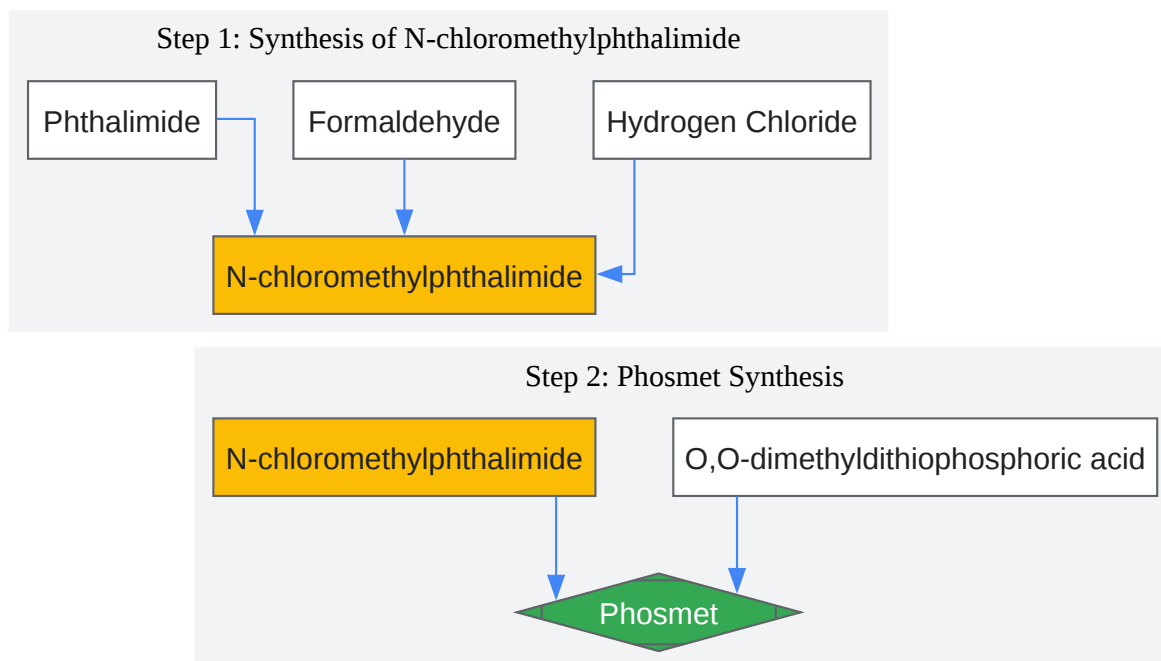
The commercial production of **Phosmet** is typically achieved through a two-step process. The primary route involves the synthesis of an N-chloromethylphthalimide intermediate, which is subsequently reacted with a phosphorodithioate salt.^{[1][2]}

Chemical Synthesis Pathways

There are two main pathways for the synthesis of **Phosmet**, primarily differing in the final coupling step:

- Pathway A: Reaction of N-chloromethylphthalimide with dimethyldithiophosphoric acid.^[3]
- Pathway B: Reaction of N-chloromethylphthalimide with sodium dimethylphosphorodithioate.^[2]

Both pathways first require the synthesis of the key intermediate, N-chloromethylphthalimide.



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Diagram 1: Overall synthesis pathway for **Phosmet**.

Experimental Protocols

While specific industrial protocols are proprietary, the following outlines the general laboratory procedures based on established chemical principles and patent literature.

Step 1: Synthesis of N-chloromethylphthalimide

This intermediate is prepared through the reaction of phthalimide with formaldehyde and hydrogen chloride.^[3]

- **Reaction:** Phthalimide is first reacted with an aqueous solution of formaldehyde, often under reflux, to form N-hydroxymethylphthalimide.^[4] This intermediate is then treated with anhydrous hydrogen chloride gas in an inert aromatic solvent like toluene at a temperature of 55-65°C.^{[4][5]} The reaction is driven by the continuous bubbling of HCl gas, which converts the hydroxyl group to a chloride.

- **Reaction Monitoring:** The completion of the chlorination step can be monitored by a rise in pressure within the reaction vessel, indicating the cessation of HCl consumption.[6]
- **Work-up and Purification:** Upon completion, the reaction mixture consists of an aqueous and an organic layer. The organic layer containing the product is separated, and the solvent is removed under vacuum. The resulting crude N-chloromethylphthalimide can be purified by recrystallization from a suitable solvent such as ethyl acetate or carbon tetrachloride.[7]

Step 2: Synthesis of **Phosmet**

The final step is the coupling of N-chloromethylphthalimide with O,O-dimethyldithiophosphoric acid or its sodium salt.[2]

- **Reaction:** N-chloromethylphthalimide is reacted with O,O-dimethyldithiophosphoric acid in an inert solvent. The reaction proceeds via nucleophilic substitution, where the sulfur atom of the phosphorodithioate attacks the chloromethyl group, displacing the chloride ion.
- **Conditions:** The reaction conditions, such as temperature and solvent, are critical for maximizing yield and purity.
- **Purification:** The final product, **Phosmet**, is isolated from the reaction mixture. Purification is typically achieved through crystallization to obtain the technical-grade material.

Technical-Grade Phosmet Specifications

Technical-grade **Phosmet** is a white to off-white crystalline solid.[2] Its quality is determined by the purity of the active ingredient and the levels of specific impurities. The Food and Agriculture Organization (FAO) provides specifications for technical material.[8]

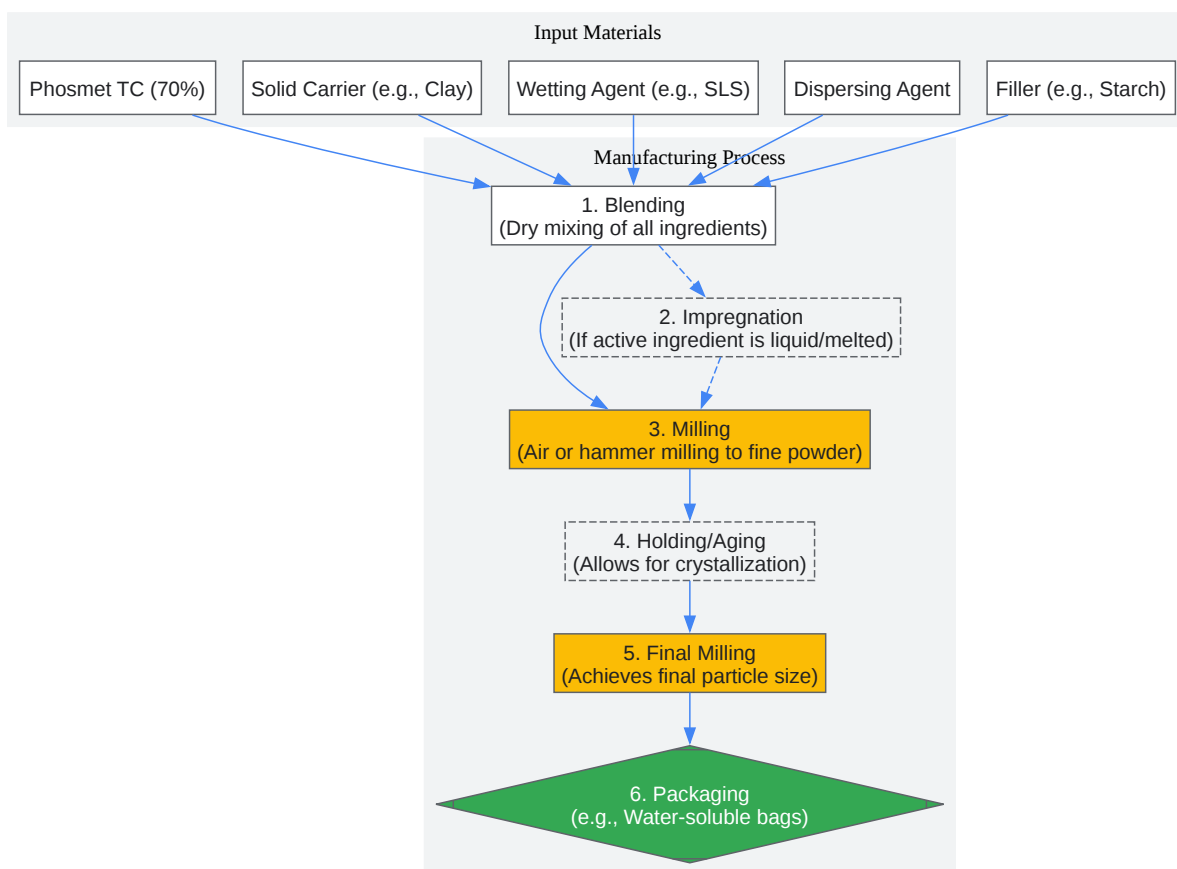
Parameter	Specification	Source
Declared Minimum Phosmet Content	950 g/kg (95.0%)	[8]
Physical State	Off-white crystalline solid	[9]
Melting Point	72.0 - 72.7 °C	[10]
Relevant Impurities (Max. Limit)		
Phosmet-oxon	0.8 g/kg	[8]
Iso-phosmet	0.4 g/kg	[8]
Older Reported Impurities		
OOS-Trimethyl phosphorodithioate	1-2%	[10]
N-chloromethylphthalimide	1-2%	[10]

Formulation of Technical-Grade Phosmet

To be used effectively and safely in agricultural applications, technical-grade **Phosmet** is formulated into various products. The most common formulations are Wettable Powders (WP) and Emulsifiable Concentrates (EC).[11][12]

Wettable Powder (WP) Formulation

Wettable powders are dry formulations that are mixed with water to form a sprayable suspension.[13] A common commercial example is Imidan® 70-W, which contains 70% **Phosmet** by weight.[14][15]



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Diagram 2: General workflow for Wettable Powder (WP) formulation.

2.1.1. Composition of a 70% WP Formulation

The formulation consists of the active ingredient and several inert ingredients that aid in its application.[\[1\]](#)[\[16\]](#)

Component	Function	Example	Typical % (w/w)
Phosmet (Technical Grade)	Active Ingredient	-	70.0% [14]
Wetting Agent	Facilitates suspension in water	Sodium Lauryl Sulfate (SLS)	1-5%
Dispersing Agent	Prevents particle agglomeration	Lignosulfonates	2-8%
Carrier/Filler	Solid diluent	Kaolin clay, Modified Starch, Dextrin	17-27% [1]

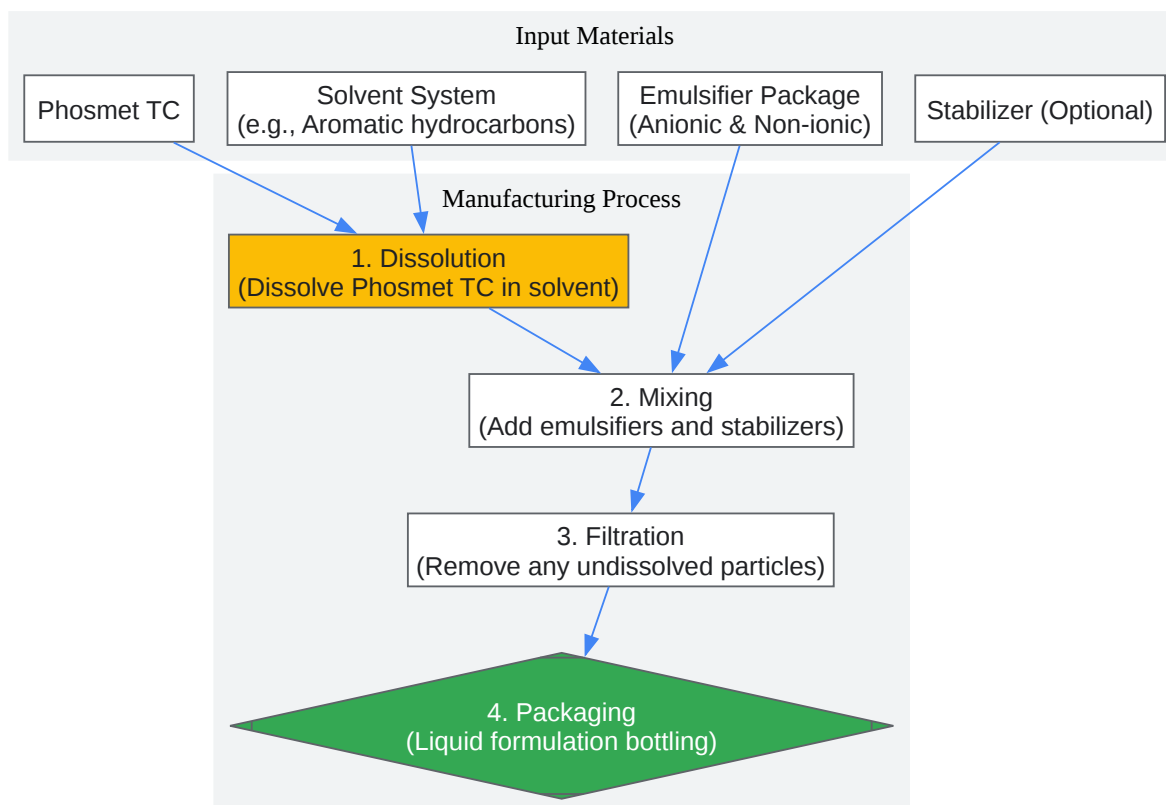
2.1.2. Experimental Protocol for WP Formulation

- **Blending:** The technical-grade **Phosmet**, wetting agent, dispersing agent, and carrier/filler are thoroughly dry-blended in an industrial mixer to ensure a homogenous mixture.
- **Milling:** The blended powder is milled to a fine particle size. Air mills or hammer mills are commonly used for this purpose. The particle size is critical for good suspension properties in water.[\[17\]](#)
- **Holding (Optional):** For some active ingredients that recrystallize slowly, the powder may be held or aged to allow for the final level of crystallization to be reached before a final milling step. This improves the storage stability of the powder.[\[17\]](#)
- **Packaging:** The final product is packaged, often in water-soluble bags to reduce applicator exposure during handling and mixing.[\[15\]](#)

Emulsifiable Concentrate (EC) Formulation

EC formulations contain the active ingredient dissolved in a solvent system along with emulsifiers. When mixed with water, they form a stable oil-in-water emulsion for spraying.[\[13\]](#)

Phosmet has been formulated as ECs with active ingredient concentrations ranging from 11.7% to 29.5%.^{[9][12]}



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Diagram 3: General workflow for Emulsifiable Concentrate (EC) formulation.

2.2.1. Composition of an EC Formulation

Component	Function	Example
Phosmet (Technical Grade)	Active Ingredient	-
Solvent	Dissolves the active ingredient	Petroleum distillates, xylene, benzyl acetate[13][18]
Emulsifier(s)	Allows the oil-based formulation to mix with water	A blend of anionic (e.g., calcium dodecylbenzenesulfonate) and non-ionic (e.g., ethoxylated alcohols) surfactants
Stabilizer (Optional)	Improves shelf-life	Epoxidized soybean oil

2.2.2. Experimental Protocol for EC Formulation

- **Dissolution:** The technical-grade **Phosmet** is dissolved in the selected solvent or solvent blend. This is typically done in a mixing vessel with agitation.
- **Addition of Surfactants:** The emulsifier package, which is often a proprietary blend of anionic and non-ionic surfactants, is added to the solution and mixed until uniform.[18]
- **Quality Control:** The resulting concentrate is filtered to remove any impurities and analyzed to ensure it meets the specified active ingredient concentration.
- **Packaging:** The final EC formulation is packaged into appropriate liquid containers.

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References

- 1. makingchembooks.com [makingchembooks.com]
- 2. Phosmet - Wikipedia [en.wikipedia.org]

- 3. Phosmet (Ref: OMS 232) [sitem.herts.ac.uk]
- 4. SU975709A1 - Process for producing n-chloromethyl phthalimide - Google Patents [patents.google.com]
- 5. prepchem.com [prepchem.com]
- 6. US4013685A - Process for the manufacture of n(mercaptomethyl) phthalimide s-(o,o-dimethyl phosphorodithioate - Google Patents [patents.google.com]
- 7. N-(Chloromethyl)phthalimide CAS#: 17564-64-6 [amp.chemicalbook.com]
- 8. openknowledge.fao.org [openknowledge.fao.org]
- 9. Phosmet | C11H12NO4PS2 | CID 12901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 374. Phosmet (Pesticide residues in food: 1976 evaluations) [inchem.org]
- 11. fao.org [fao.org]
- 12. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 13. PI231/PI231: Pesticide Formulations [edis.ifas.ufl.edu]
- 14. keystonepestsolutions.com [keystonepestsolutions.com]
- 15. IMIDAN 70WP - Harvest Agro Enterprise (M) Sdn Bhd [harvest-agro.com]
- 16. makingchembooks.com [makingchembooks.com]
- 17. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 18. WO2013126947A1 - Emulsifiable concentrate formulation - Google Patents [patents.google.com]
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